

Technical Guide: 2-(Chloromethyl)-5-methoxybenzoic Acid & 6-Methoxyphthalide

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Compound of Interest

Compound Name:	2-(Chloromethyl)-5-methoxybenzoic acid
CAS No.:	1263286-06-1
Cat. No.:	B3228496

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Core Identity & Chemical Distinction

Scientific Advisory: Researchers attempting to isolate **2-(Chloromethyl)-5-methoxybenzoic acid** in its free acid form will encounter immediate instability. The proximity of the electrophilic chloromethyl group (at position 2) to the nucleophilic carboxylic acid (at position 1) drives a spontaneous intramolecular cyclization, yielding the stable lactone 6-Methoxyphthalide.

For practical applications in drug development, the Methyl Ester (Methyl 2-(chloromethyl)-5-methoxybenzoate) or the cyclized Phthalide are the standard reagents.

Chemical Identifiers (Stable Forms)

Feature	Stable Derivative (Lactone)	Precursor (Methyl Ester)
Common Name	6-Methoxyphthalide	Methyl 2-(chloromethyl)-5-methoxybenzoate
CAS Number	4741-63-3	Not widely indexed (Synthesized in situ)
IUPAC Name	6-Methoxy-3H-isobenzofuran-1-one	Methyl 2-(chloromethyl)-5-methoxybenzoate
Molecular Formula	C ₉ H ₈ O ₃	C ₁₀ H ₁₁ ClO ₃
Molecular Weight	164.16 g/mol	214.65 g/mol
SMILES	<chem>COC1ccc2C(=O)OCc2c1</chem>	<chem>COC1=CC(=C(C=C1)CCl)C(=O)OC</chem>
Appearance	White to pale yellow solid	Colorless oil / Low-melting solid
Melting Point	112–113 °C	N/A (Liquid/Oil)

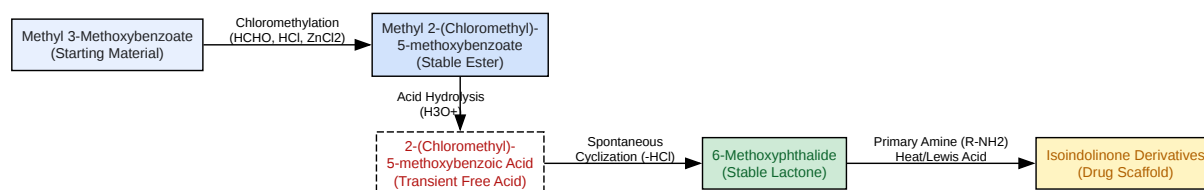
Critical Isomer Warning: Do not confuse with 5-(Chloromethyl)-2-methoxybenzoic acid (CAS 3641-23-4). In that isomer, the chloromethyl and carboxyl groups are para and ortho to the methoxy group respectively, preventing lactonization. Verify the substitution pattern using NMR before use.

Synthetic Utility & Mechanism

The primary value of this scaffold lies in its ability to function as a "masked" ortho-carboxy benzyl electrophile. It is a key building block for Isoindolinones, Isocoumarins, and Mycophenolic Acid analogs.

Reaction Mechanism: Cyclization & Activation

The following Graphviz diagram illustrates the spontaneous cyclization of the free acid and its subsequent reactivity with amines to form isoindolinones (a common pharmacophore).



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Figure 1: Synthetic pathway from precursor to the stable 6-methoxyphthalide and its conversion to drug scaffolds.

Experimental Protocols

These protocols are designed for the synthesis of 6-Methoxyphthalide, effectively generating the "2-(chloromethyl)-5-methoxybenzoic acid" structure in situ and trapping it as the lactone.

Protocol A: Chloromethylation of Methyl 3-Methoxybenzoate

Objective: To synthesize the stable methyl ester precursor.

- Reagents: Methyl 3-methoxybenzoate (1.0 eq), Paraformaldehyde (1.5 eq), Zinc Chloride (anhydrous, 0.2 eq), Conc. HCl (excess), Dichloromethane (DCM).
- Setup: Flame-dried 3-neck round-bottom flask equipped with a reflux condenser and HCl gas trap.
- Procedure:
 - Dissolve Methyl 3-methoxybenzoate and Paraformaldehyde in DCM.
 - Add ZnCl₂ catalyst.

- Bubble dry HCl gas through the solution at 0°C for 1 hour, then warm to 40°C for 4 hours.
- Monitor: TLC (Hexane:EtOAc 4:1) should show the consumption of starting material.
- Workup: Pour into ice water. Extract with DCM (3x). Wash organic layer with sat. NaHCO₃ and brine. Dry over MgSO₄.
- Purification: Flash chromatography (Silica gel, 0-10% EtOAc in Hexane) yields Methyl 2-(chloromethyl)-5-methoxybenzoate as a colorless oil.

Protocol B: Hydrolysis & Cyclization to 6-Methoxyphthalide

Objective: To convert the ester to the lactone (equivalent to the free acid).

- Reagents: Methyl 2-(chloromethyl)-5-methoxybenzoate, 6M HCl, Dioxane.
- Procedure:
 - Dissolve the methyl ester in Dioxane.
 - Add 6M HCl (excess) and reflux at 100°C for 4-6 hours.
 - Note: The acid hydrolysis generates the free acid, which immediately cyclizes.
- Workup: Concentrate the solvent. The residue typically solidifies.
- Purification: Recrystallize from Ethanol/Water to obtain 6-Methoxyphthalide as white crystals (mp 112-113°C).

Applications in Drug Development

The **2-(chloromethyl)-5-methoxybenzoic acid** scaffold (via 6-methoxyphthalide) is a versatile pharmacophore:

- Mycophenolic Acid Analogs: Used to synthesize immunosuppressants by coupling the phthalide core with terpene side chains.

- Isoindolinone Synthesis: Reaction with primary amines opens the lactone ring and re-closes it to form isoindolinones, a structure found in antipsychotics (e.g., derivatives related to Paliperidone or Risperidone intermediates) and anti-inflammatory agents.
- Isocoumarins: Reaction with carbon nucleophiles (e.g., Wittig reagents) yields isocoumarins, which are potent serine protease inhibitors.

Safety & Handling (MSDS Highlights)

- Hazards: The chloromethyl intermediate is a potent alkylating agent. It is lachrymatory and potentially carcinogenic. Handle only in a fume hood.
- Phthalide Form: Generally less toxic but should be treated as an irritant (H315, H319, H335).
- Storage: Store the methyl ester at -20°C under inert gas (Argon) to prevent premature hydrolysis or polymerization. The phthalide is stable at room temperature.

References

- PubChem.6-Methoxyphthalide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Journal of Organic Chemistry.Synthesis of Oxygen-Containing Heterocyclic Compounds by Iron-Catalyzed Alkylative Cyclization. (DOI: 10.1021/jo1017750). Available at: [\[Link\]](#)
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